

A Technical Guide to the Physical Properties of Durene: Melting Point and Solubility

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Compound of Interest

Compound Name: 1,2,4,5-Tetramethylbenzene

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This technical guide provides an in-depth overview of the core physical properties of durene (**1,2,4,5-tetramethylbenzene**), with a specific focus on its melting point and solubility. This document is intended to be a comprehensive resource, offering both established data and detailed experimental protocols for in-house verification and analysis.

Core Physical Properties of Durene

Durene is a colorless, crystalline solid with a camphor-like odor.^[1] It is one of three isomers of tetramethylbenzene and is distinguished by its high molecular symmetry, which results in an unusually high melting point compared to its isomers, prehnitene and isodurene.^[2]

Melting Point

The melting point of a pure crystalline solid is a sharp, characteristic physical property useful for identification and purity assessment. For durene, the reported melting point is consistently in the range of 78 to 82 °C.

Table 1: Reported Melting Points of Durene

Melting Point (°C)	Melting Point (°F)	Reference
79.2	174.6	[2]
78 - 82	172.4 - 179.6	[3]
79.0 - 81.0	174.2 - 177.8	
80	176	

Solubility Profile

Durene is a nonpolar aromatic hydrocarbon, which dictates its solubility characteristics. It is practically insoluble in water but shows good solubility in various organic solvents.

Table 2: Solubility of Durene in Various Solvents

Solvent	Solubility	Reference
Water	Insoluble	
Ethanol	Soluble	
Ether	Soluble	
Benzene	Soluble	
Acetone	Soluble	
Dimethyl Sulfoxide (DMSO)	Soluble	

Experimental Protocols

The following sections detail the methodologies for the experimental determination of the melting point and solubility of durene.

Determination of Melting Point

The melting point of durene can be accurately determined using the capillary method with a melting point apparatus.

Protocol:

- Sample Preparation:
 - Ensure the durene sample is pure and dry. If necessary, pulverize a small amount of the crystalline solid into a fine powder using a mortar and pestle.
 - Obtain a capillary tube sealed at one end.
 - Press the open end of the capillary tube into the powdered durene sample.
 - Invert the tube and tap it gently on a hard surface to pack the sample into the sealed end. The packed sample height should be approximately 2-3 mm.
- Apparatus Setup:
 - Use a calibrated digital melting point apparatus.
 - Insert the capillary tube containing the durene sample into the heating block of the apparatus.
- Measurement:
 - If the approximate melting point is known (around 79°C), set the apparatus to heat rapidly to about 70°C.
 - Above this temperature, reduce the heating rate to approximately 1-2°C per minute to ensure thermal equilibrium.
 - Observe the sample through the magnifying lens.
 - Record the temperature at which the first droplet of liquid appears (the onset of melting).
 - Record the temperature at which the entire sample has completely melted into a clear liquid (the end of melting).
 - The melting point is reported as the range between these two temperatures. For pure durene, this range should be narrow (within 1-2°C).

Determination of Solubility

The following protocol describes a qualitative and semi-quantitative method for determining the solubility of durene in a given solvent.

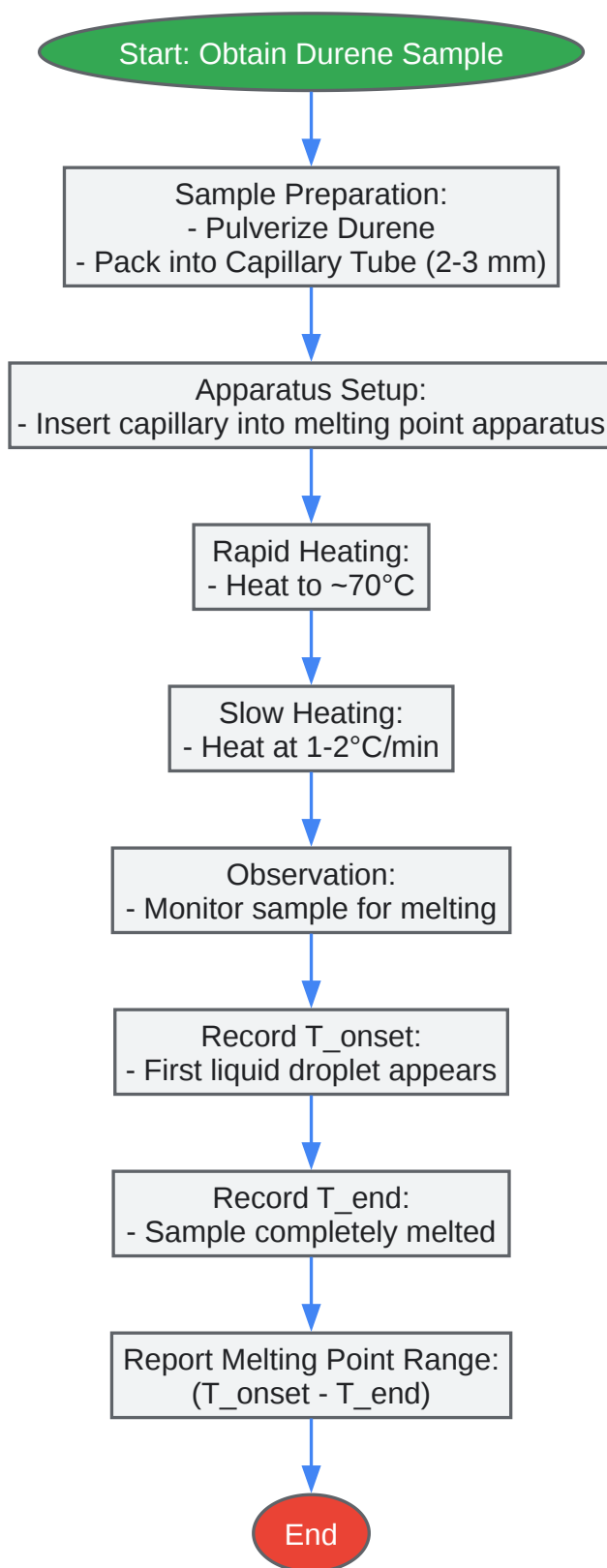
Protocol:

- Apparatus and Materials:
 - Test tubes or small vials with stoppers.
 - Graduated pipettes or a calibrated burette.
 - Vortex mixer or shaker.
 - Analytical balance.
 - Durene (crystalline solid).
 - Selected organic solvent (e.g., ethanol).
- Procedure:
 - Accurately weigh a specific mass of durene (e.g., 100 mg) and place it into a clean, dry test tube.
 - Using a graduated pipette or burette, add a measured volume of the solvent (e.g., 1 mL) to the test tube.
 - Stopper the test tube and agitate the mixture vigorously using a vortex mixer or by shaking for a set period (e.g., 1-2 minutes) at a constant temperature (e.g., 25°C).
 - Visually inspect the solution. If the solid has completely dissolved, durene is considered soluble at that concentration.
 - If the solid has not completely dissolved, incrementally add more of the solvent in measured volumes (e.g., 0.5 mL increments), agitating thoroughly after each addition, until the solid is fully dissolved.

- Record the total volume of solvent required to dissolve the initial mass of durene.
- The solubility can then be expressed quantitatively (e.g., in mg/mL or g/L).

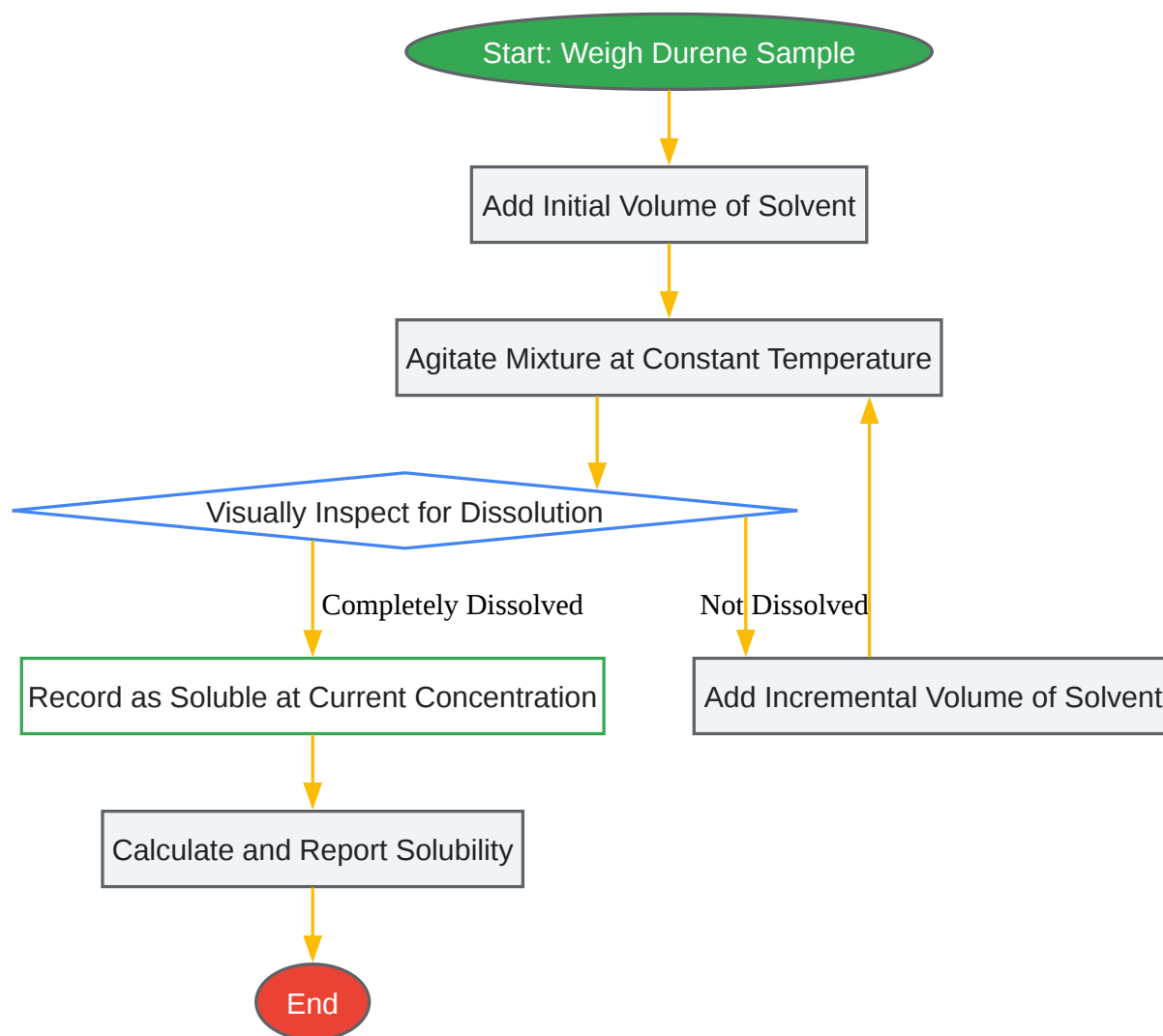
Visualized Experimental Workflows

The following diagrams illustrate the logical flow of the experimental protocols described above.



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Caption: Workflow for Melting Point Determination of Durene.



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Caption: Workflow for Solubility Determination of Durene.

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